

(2S)-4-hydroxypyrrolidine-2-carboxylic acid CAS number and synonyms

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Compound of Interest

Compound Name: (2S)-4-hydroxypyrrolidine-2-carboxylic acid

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An In-Depth Technical Guide to **(2S)-4-Hydroxypyrrolidine-2-carboxylic Acid**: Stereoisomers, Properties, and Applications

Introduction

(2S)-4-Hydroxypyrrolidine-2-carboxylic acid, a hydroxylated analog of the amino acid proline, is a pivotal molecule in biochemistry and pharmaceutical sciences. Its rigid pyrrolidine ring and chiral centers make it an invaluable building block for a wide array of complex molecules and a tool for probing biological systems. The designation "(2S)" fixes the stereochemistry at the alpha-carbon, consistent with L-proline. However, the addition of a hydroxyl group at the 4th position introduces a second stereocenter, giving rise to two key diastereomers: trans-4-hydroxy-L-proline ((2S,4R)) and cis-4-hydroxy-L-proline ((2S,4S)). This guide provides a comprehensive overview of these isomers, detailing their distinct properties, synthesis, and applications for researchers and drug development professionals.

The most abundant form in nature is the trans isomer, a critical component of collagen, the most prevalent protein in mammals. The cis isomer is less common but serves as a powerful tool in chemical biology and as a component in novel therapeutic modalities. Understanding the stereochemical distinctions is paramount, as they dictate the molecule's conformation and, consequently, its biological activity and utility.

Parameter	(2S,4R)-4-Hydroxypyrrolidine-2-carboxylic acid	(2S,4S)-4-Hydroxypyrrolidine-2-carboxylic acid
Common Name	trans-4-Hydroxy-L-proline, L-Hydroxyproline (Hyp)	cis-4-Hydroxy-L-proline, L-Allohydroxyproline
CAS Number	51-35-4 [1] [2]	618-27-9 [3] [4] [5]
Abbreviation	trans-Hyp	cis-Hyp

Physicochemical Properties

The spatial arrangement of the hydroxyl group relative to the carboxylic acid group profoundly influences the physical and chemical properties of these diastereomers. These differences are critical for their separation, identification, and application in synthesis.

Property	(2S,4R)-4-Hydroxypyrrolidine-2-carboxylic acid	(2S,4S)-4-Hydroxypyrrolidine-2-carboxylic acid
Molecular Formula	C ₅ H ₉ NO ₃ [6]	C ₅ H ₉ NO ₃ [5] [7]
Molecular Weight	131.13 g/mol [1] [8]	131.13 g/mol [5]
Appearance	White to off-white crystalline powder [6] [8]	Solid [7]
Melting Point	~274 °C (decomposes)	Data not consistently available
Water Solubility	Soluble (approx. 100 mg/mL) [8]	Soluble [5]
IUPAC Name	(2S,4R)-4-hydroxypyrrolidine-2-carboxylic acid [9]	(2S,4S)-4-hydroxypyrrolidine-2-carboxylic acid
InChI Key	PMMYEEVYMWASQN-IUYQGCFVSA-N [10]	PMMYEEVYMWASQN-IMJSIDKUSA-N [7]

Synthesis and Manufacturing

The synthetic routes to the trans and cis isomers of 4-hydroxy-L-proline are markedly different, reflecting their natural abundance and intended applications.

(2S,4R)-trans-4-Hydroxy-L-proline: Industrial Production

The vast majority of commercially available trans-4-hydroxy-L-proline is produced not by chemical synthesis but by the acid hydrolysis of collagen.[8] Collagen is exceptionally rich in this amino acid, making its extraction from animal connective tissues (like gelatin) an economically viable and scalable method.

Fig. 1: Industrial production workflow for trans-4-Hydroxy-L-proline.

(2S,4S)-cis-4-Hydroxy-L-proline: Stereoselective Synthesis

The synthesis of the less common cis isomer requires precise stereochemical control. Numerous diastereoselective synthetic routes have been developed. A common strategy involves starting with a chiral precursor and controlling the stereochemistry during ring formation or functional group manipulation. One notable approach is the 5-exo-tet ring closure reaction, which can achieve high diastereoselectivity.[11] These syntheses are typically more complex and costly than the extraction of the trans isomer, reserving the cis form for specialized applications where its unique stereochemistry is essential.

Applications in Research and Drug Development

The distinct stereochemistry of the hydroxyproline isomers translates into vastly different roles in biology and medicine.

The Role of trans-4-Hydroxy-L-proline ((2S,4R)-isomer)

- **Collagen Stability and Biomarker:** The post-translational hydroxylation of proline to trans-4-hydroxy-L-proline is essential for the stability of the collagen triple helix. The hydroxyl groups form crucial hydrogen bonds that lock the protein into its characteristic structure. Consequently, levels of hydroxyproline in urine and serum are used as diagnostic markers for bone turnover and liver fibrosis, conditions involving significant collagen metabolism.[12]

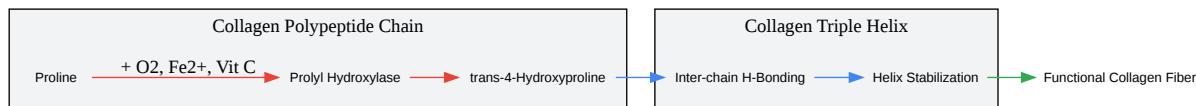
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Fig. 2: Role of trans-4-hydroxyproline in collagen stabilization.

- Chiral Building Block: As a readily available, enantiomerically pure molecule, it is a valuable chiral starting material in the synthesis of pharmaceuticals. Its rigid ring structure allows for the predictable placement of functional groups in three-dimensional space, a critical aspect in designing molecules that fit precisely into biological targets.

The Role of **cis**-4-Hydroxy-L-proline ((2S,4S)-isomer)

- Collagen Synthesis Inhibitor: When incorporated into procollagen chains in place of the trans isomer, *cis*-4-hydroxy-L-proline disrupts the formation of a stable triple helix. The incorrect stereochemistry prevents the formation of the necessary hydrogen bonds, leading to a non-functional protein that is often retained within the cell and degraded. This property makes it a useful tool for studying collagen synthesis and pathology in a laboratory setting.[7]
- Linker in Advanced Therapeutics: The unique stereochemistry and functional handles of the *cis* isomer have been leveraged in the design of sophisticated drug delivery systems and therapeutic modalities. It is used as a non-cleavable linker component in the synthesis of antibody-drug conjugates (ADCs) and as a structural element in proteolysis-targeting chimeras (PROTACs), which are designed to hijack the cell's ubiquitin-proteasome system to degrade specific target proteins.[13]

Experimental Protocol: Quantification of Hydroxyproline in Tissue

This protocol provides a standard method for determining total collagen content in a tissue sample by measuring its *trans*-4-hydroxy-L-proline concentration.

Objective: To quantify the hydroxyproline content in a biological sample as an index of collagen content.

Principle: Tissue samples are hydrolyzed to break down proteins into their constituent amino acids. The hydroxyproline is then oxidized, and the resulting product reacts with a chromogen (e.g., p-dimethylaminobenzaldehyde) to produce a colored compound that can be measured spectrophotometrically.

Methodology:

- **Sample Preparation:**

- Accurately weigh 10-20 mg of lyophilized tissue into a pressure-resistant, screw-cap glass tube.
- Add 1 mL of 6 M HCl.
- Securely cap the tube and place it in an oven or heating block at 110-120 °C for 18-24 hours to completely hydrolyze the tissue.

- **Hydrolysate Processing:**

- Allow the tubes to cool completely to room temperature.
- Centrifuge the tubes to pellet any insoluble material.
- Transfer a known aliquot (e.g., 50 µL) of the clear supernatant to a new microcentrifuge tube.
- Dry the aliquot under vacuum or using a speed-vac to remove the acid.
- Re-dissolve the dried amino acid pellet in 100 µL of assay buffer (e.g., acetate-citrate buffer, pH 6.0).

- **Colorimetric Reaction:**

- Prepare a standard curve using known concentrations of pure trans-4-hydroxy-L-proline (0-100 µg/mL).

- To 50 μ L of each standard and sample, add 1 mL of Chloramine-T reagent. Mix and let stand at room temperature for 20 minutes to allow for oxidation.
- Add 1 mL of Ehrlich's reagent (p-dimethylaminobenzaldehyde solution). Mix thoroughly and incubate at 65 °C for 15-20 minutes. A pink/red color will develop.
- Cool the samples to room temperature.

- Measurement and Analysis:
 - Measure the absorbance of each sample and standard at 550-560 nm using a spectrophotometer.
 - Plot the absorbance of the standards versus their concentration to generate a standard curve.
 - Determine the concentration of hydroxyproline in the samples from the standard curve.
 - Calculate the total hydroxyproline content in the original tissue sample, typically expressed as μ g of hydroxyproline per mg of dry tissue weight.

Safety and Handling

While generally considered to have low toxicity, standard laboratory precautions should be observed when handling 4-hydroxypyrrolidine-2-carboxylic acid and its derivatives.

Parameter	(2S,4R)-isomer	(2S,4S)-isomer
GHS Pictograms	Warning	Danger
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled [10]
Precautions	P261: Avoid breathing dust. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	P261: Avoid breathing dust. P284: In case of inadequate ventilation wear respiratory protection. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.

General Handling:

- Use in a well-ventilated area or under a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid inhalation of dust and direct contact with skin and eyes.

Conclusion

The **(2S)-4-hydroxypyrrolidine-2-carboxylic acid** framework, represented by its key diastereomers trans-4-hydroxy-L-proline and cis-4-hydroxy-L-proline, offers a striking example of how subtle changes in stereochemistry can lead to dramatically different biological functions and applications. The trans isomer is a cornerstone of structural biology, fundamental to the integrity of collagen and serving as a vital biomarker and chiral synthon. In contrast, the synthetically accessible cis isomer provides a powerful tool for inhibiting collagen synthesis and

has been ingeniously incorporated into the linkers of next-generation therapeutics like ADCs and PROTACs. For researchers and drug developers, a thorough understanding of the distinct properties and applications of these isomers is essential for leveraging their full potential in both basic science and translational medicine.

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